

# 2'-Aminoacetophenone Hydrochloride spectral data (NMR, IR, MS)

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## Compound of Interest

Compound Name: *2'-Aminoacetophenone Hydrochloride*  
CAS No.: 25384-14-9  
Cat. No.: B1265949

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## An In-depth Technical Guide to the Spectral Data of 2'-Aminoacetophenone Hydrochloride

For researchers, scientists, and professionals in drug development, a thorough understanding of the structural and analytical characteristics of chemical compounds is paramount. This guide provides a detailed overview of the spectral data for **2'-Aminoacetophenone Hydrochloride** (CAS: 5468-37-1), a significant biochemical for proteomics research.[1][2] The following sections present its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for acquiring such spectra.

## Spectral Data Summary

The spectral data of **2'-Aminoacetophenone Hydrochloride** provides key insights into its molecular structure.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.[3][4][5]

### <sup>1</sup>H NMR Spectral Data

The proton NMR spectrum reveals the chemical environment and connectivity of hydrogen atoms in the molecule.<sup>[4][5]</sup>

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Data not fully available in search results	Aromatic Protons (Ar-H)		
Data not fully available in search results	Methylene Protons (-CH <sub>2</sub> -)		
Data not fully available in search results	Amine Protons (-NH <sub>3</sub> <sup>+</sup> )		

Note: Specific chemical shifts, multiplicities, and integration values for **2'-Aminoacetophenone Hydrochloride** were not explicitly detailed in the search results. The table indicates the expected proton environments. A spectrum is available on ChemicalBook for reference.<sup>[6]</sup>

### <sup>13</sup>C NMR Spectral Data

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not fully available in search results	Carbonyl Carbon (C=O)
Data not fully available in search results	Aromatic Carbons (Ar-C)
Data not fully available in search results	Methylene Carbon (-CH <sub>2</sub> -)

Note: While specific peak assignments for the hydrochloride salt are not fully detailed,  $^{13}\text{C}$  NMR data for the free base, 2'-Aminoacetophenone, is available and can provide a close approximation.[7][8] SpectraBase also indicates the availability of the  $^{13}\text{C}$  NMR spectrum for 2-Aminoacetophenone hydrochloride.[9]

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.[10]

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group
~3400-3000	N-H stretch (primary amine salt)
~3000-2800	C-H stretch (aromatic and aliphatic)
~1680	C=O stretch (ketone)
~1600-1450	C=C stretch (aromatic)

Note: The values are approximate and based on typical ranges for the indicated functional groups. IR spectra for 2-Aminoacetophenone and its hydrochloride salt are available on ChemicalBook and SpectraBase.[11][12][13][14]

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elemental composition.[15][16]

m/z	Interpretation
135	Molecular ion ( $\text{M}^+$ ) of the free base
120	$[\text{M}-\text{CH}_3]^+$
92	$[\text{M}-\text{COCH}_3]^+$
65	$\text{C}_5\text{H}_5^+$

Note: The mass spectrum of the parent compound, 2'-Aminoacetophenone, shows a molecular ion peak at  $m/z$  135.[17] The hydrochloride salt would likely not show the intact salt in a standard electron ionization mass spectrum; instead, the spectrum of the free base is observed.

## Experimental Protocols

The following are generalized protocols for obtaining the spectral data presented above.

### NMR Spectroscopy

A standard protocol for acquiring NMR spectra of an organic compound involves the following steps:[3][18]

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2'-Aminoacetophenone Hydrochloride** in a suitable deuterated solvent (e.g., DMSO- $d_6$  or  $D_2O$ ).
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts.
- **Transfer to NMR Tube:** Filter the solution into a clean NMR tube to a height of about 4-5 cm. [3]
- **Data Acquisition:** Place the NMR tube in the spectrometer and acquire the  $^1H$  and  $^{13}C$  NMR spectra according to the instrument's standard operating procedures.

### Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectra can be obtained for solid samples using the KBr pellet method or Attenuated Total Reflectance (ATR).[19]

KBr Pellet Method:[19]

- **Grinding:** Grind a small amount (1-2 mg) of **2'-Aminoacetophenone Hydrochloride** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.[19]

- Pellet Formation: Place the mixture in a pellet die and apply pressure with a hydraulic press to form a transparent pellet.[19]
- Analysis: Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

ATR Method:[19]

- Crystal Cleaning: Ensure the ATR crystal is clean.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal. [19]
- Pressure Application: Apply pressure to ensure good contact between the sample and the crystal.[19]
- Analysis: Acquire the FTIR spectrum.

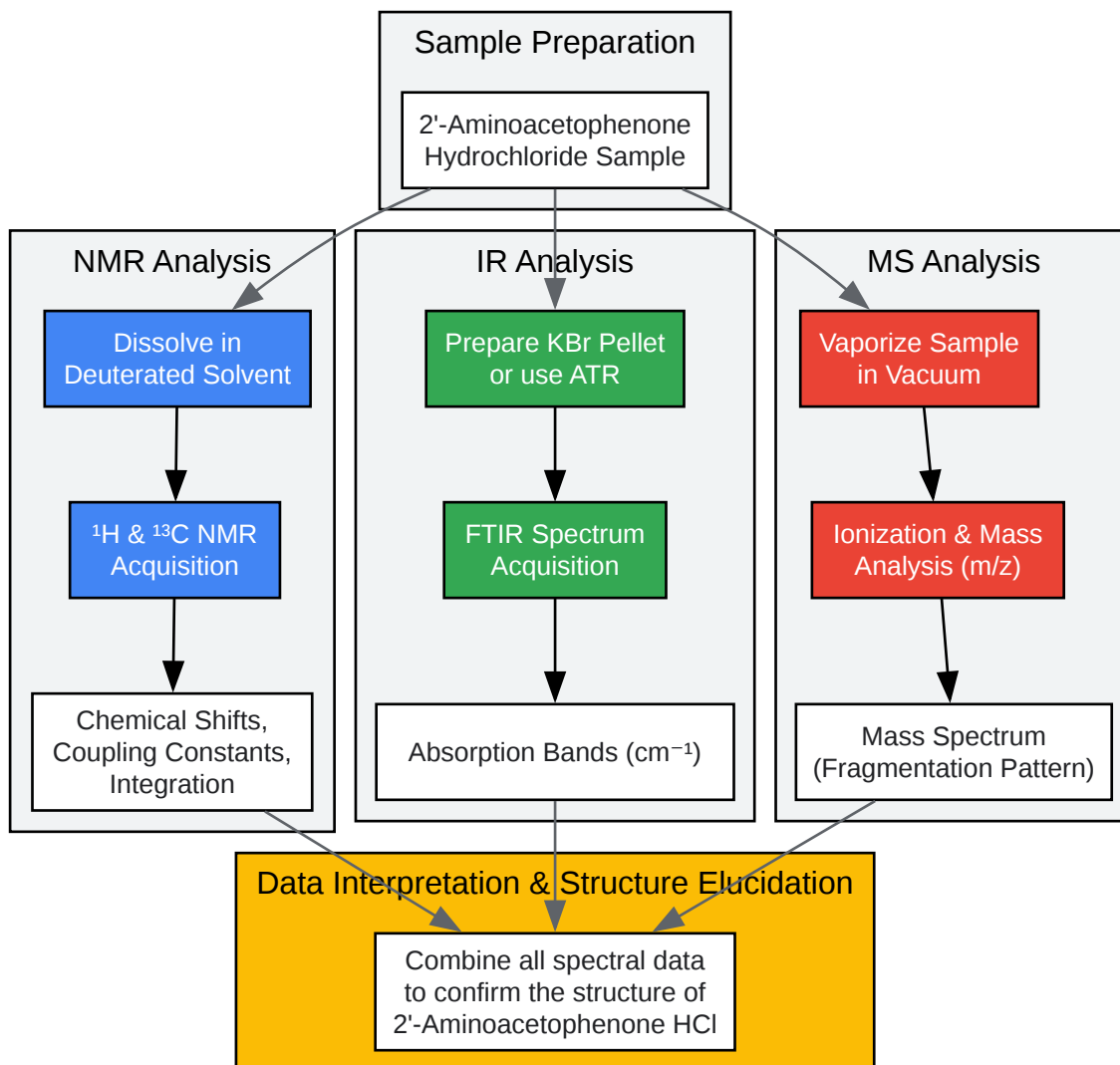
## Mass Spectrometry

A general procedure for obtaining a mass spectrum using electron ionization (EI) is as follows: [15][20]

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, where it is vaporized in a vacuum.[15]
- Ionization: Bombard the vaporized sample with a high-energy electron beam. This process knocks an electron off the molecule to form a molecular ion (a radical cation).[15][20]
- Acceleration: Accelerate the newly formed ions through charged plates.
- Deflection: Pass the ion stream through a magnetic field, which deflects the ions based on their mass-to-charge ratio.[20]
- Detection: A detector records the abundance of ions at each  $m/z$  value, generating the mass spectrum.[20]

## Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2'-Aminoacetophenone Hydrochloride**.



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